

# Physical properties of 1-Methoxypentan-3-ol (boiling point, density)

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## Compound of Interest

Compound Name: 1-Methoxypentan-3-ol

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## Technical Guide: Physical Properties of Methoxy-Pentanol Isomers

Audience: Researchers, scientists, and drug development professionals.

Core Focus: This document provides an in-depth guide to the physical properties of C<sub>6</sub>H<sub>14</sub>O<sub>2</sub> isomers, with a focus on boiling point and density. Due to the limited availability of experimental data for **1-Methoxypentan-3-ol**, this guide presents computed data for related isomers to serve as a reference. Furthermore, it details standardized experimental protocols for the determination of these critical physical parameters.

## Physical Properties of Methoxy-Pentanol Isomers

Quantitative data for various isomers of methoxy-pentanol are summarized below. These values are computationally derived and provide an estimation of the physical properties.

Property	2-Methoxypentan-3-ol	3-Methoxy-1-pentanol	1-Methoxypentan-2-ol
Molecular Formula	C6H14O2	C6H14O2	C6H14O2
Molecular Weight	118.17 g/mol <a href="#">[1]</a>	118.17 g/mol <a href="#">[2]</a>	118.17 g/mol <a href="#">[3]</a>
Boiling Point	Not available	Not available	Not available
Density	Not available	Not available	Not available
XLogP3-AA	0.8 <a href="#">[1]</a>	0.7 <a href="#">[2]</a>	Not available
Hydrogen Bond Donor Count	1 <a href="#">[1]</a>	1 <a href="#">[2]</a>	Not available
Hydrogen Bond Acceptor Count	2 <a href="#">[1]</a>	2 <a href="#">[2]</a>	Not available

Note: Experimental values for the boiling point and density of **1-Methoxypentan-3-ol** are not readily available in public databases. The data presented is for structurally related isomers and is computationally generated.

## Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of boiling point and density for a liquid compound such as **1-Methoxypentan-3-ol**.

The boiling point is the temperature at which the vapor pressure of a liquid equals the external pressure.[\[4\]](#) A common and effective method for its determination is the capillary method.[\[5\]](#)

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath on a hot plate)[\[5\]](#)[\[6\]](#)

- Beaker
- Stirring rod or magnetic stirrer
- Clamps and stand

**Procedure:**

- A few milliliters of the liquid sample (e.g., **1-Methoxypentan-3-ol**) are placed into a small test tube.[7]
- A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.[7]
- The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
- The assembly is immersed in a heating bath (e.g., water or oil) within a beaker.[5][6]
- The bath is heated slowly and stirred continuously to ensure uniform temperature distribution.[6]
- As the temperature rises, air trapped in the capillary tube will escape.[5]
- The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is noted.[5] This indicates that the vapor pressure of the liquid is exceeding the external pressure.
- The heating is then discontinued, and the bath is allowed to cool slowly.
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[5]

Density is an intrinsic physical property defined as the mass of a substance per unit volume ( $d = m/V$ ).[8] Its determination requires precise measurement of both mass and volume.

**Apparatus:**

- Volumetric flask or graduated cylinder (e.g., 25 mL or 50 mL)
- Electronic balance (analytical or top-pan)
- Thermometer
- Pipette

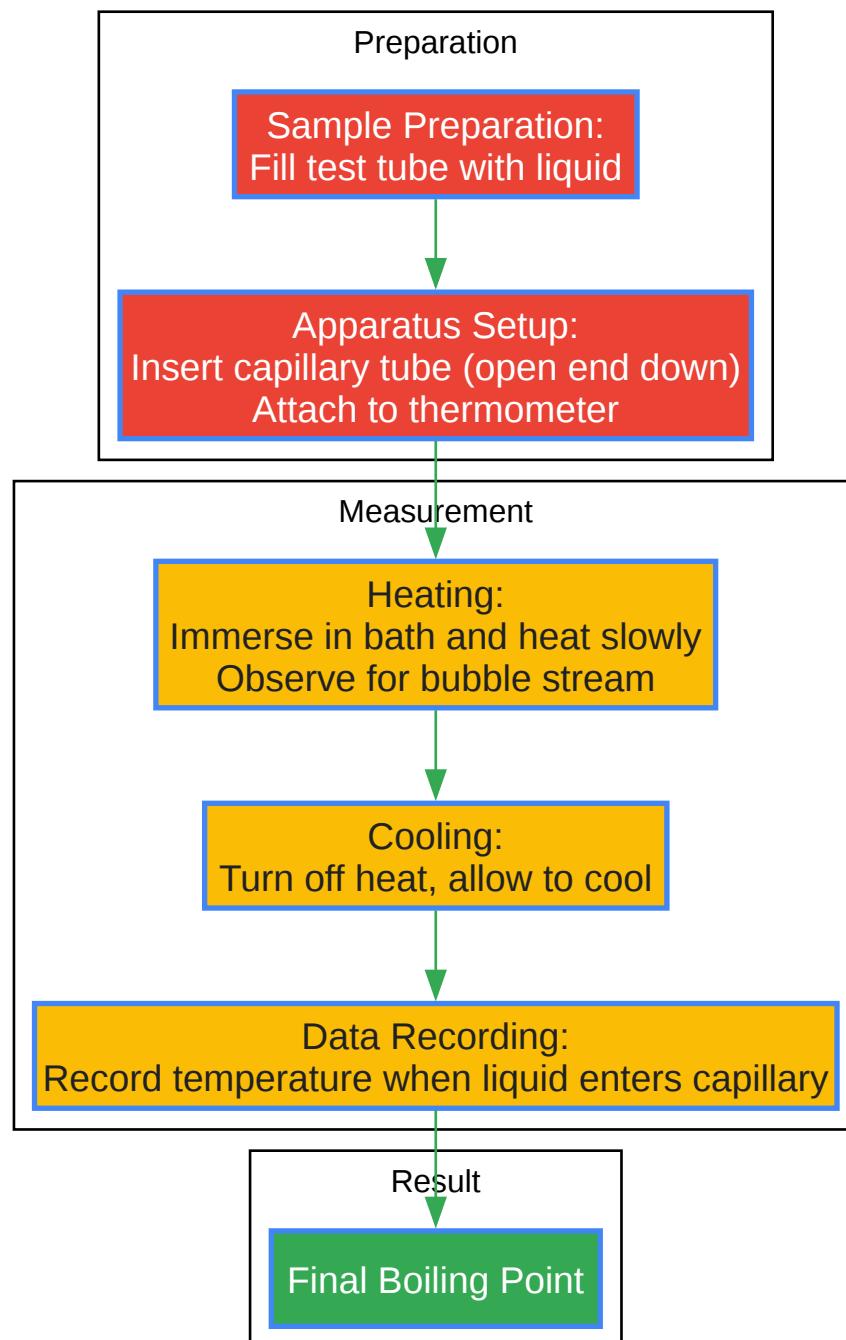
**Procedure:**

- The mass of a clean, dry volumetric flask or graduated cylinder is accurately measured using an electronic balance.[9][10]
- A known volume of the liquid sample is carefully transferred into the weighed container. For accurate results, a pipette can be used.[9]
- The combined mass of the container and the liquid is then measured.[9][10]
- The mass of the liquid is determined by subtracting the mass of the empty container from the combined mass.[9][10]
- The density is calculated by dividing the mass of the liquid by its volume.[8]
- The temperature of the liquid should be recorded, as density is temperature-dependent.[8] For higher precision, the procedure can be repeated multiple times, and the average density can be reported.[9]

## Mandatory Visualizations

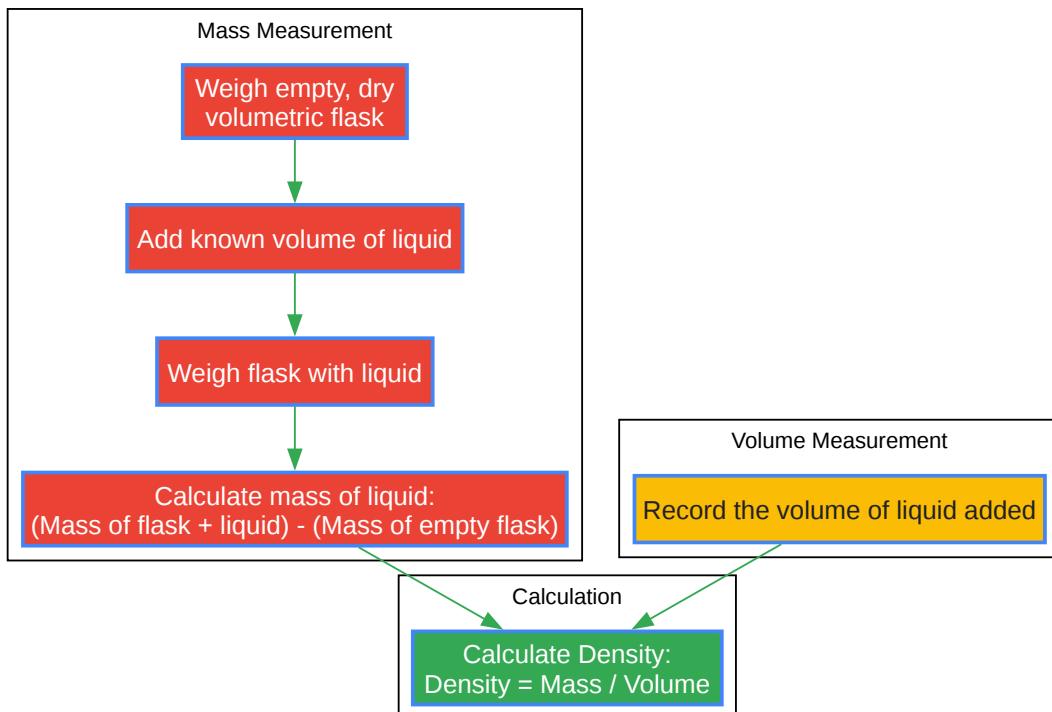
The following diagrams illustrate the logical workflows for the experimental determination of the physical properties discussed.

## Experimental Workflow for Boiling Point Determination

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Caption: Workflow for Boiling Point Determination.

## Experimental Workflow for Density Determination

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